

Flt-3 Inhibitor II proper disposal procedures

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Compound of Interest

Compound Name: *Flt-3 Inhibitor II*
CAS No.: *896138-40-2*
Cat. No.: *B3064228*

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Comprehensive Guide to **Flt-3 Inhibitor II**: Operational Handling, Safety, and Disposal Protocols

As a Senior Application Scientist, I recognize that the integrity of your research and the safety of your laboratory personnel are inextricably linked. Handling potent kinase inhibitors requires more than just following a basic Material Safety Data Sheet (MSDS); it requires a mechanistic understanding of the compound's behavior, stability, and environmental impact.

This guide provides an authoritative, step-by-step operational and disposal framework for **Flt-3 Inhibitor II** (CAS: 896138-40-2), a highly selective, cell-permeable symmetrical indolylmethanone kinase inhibitor utilized primarily in Acute Myeloid Leukemia (AML) research [1].

Physicochemical & Hazard Profile

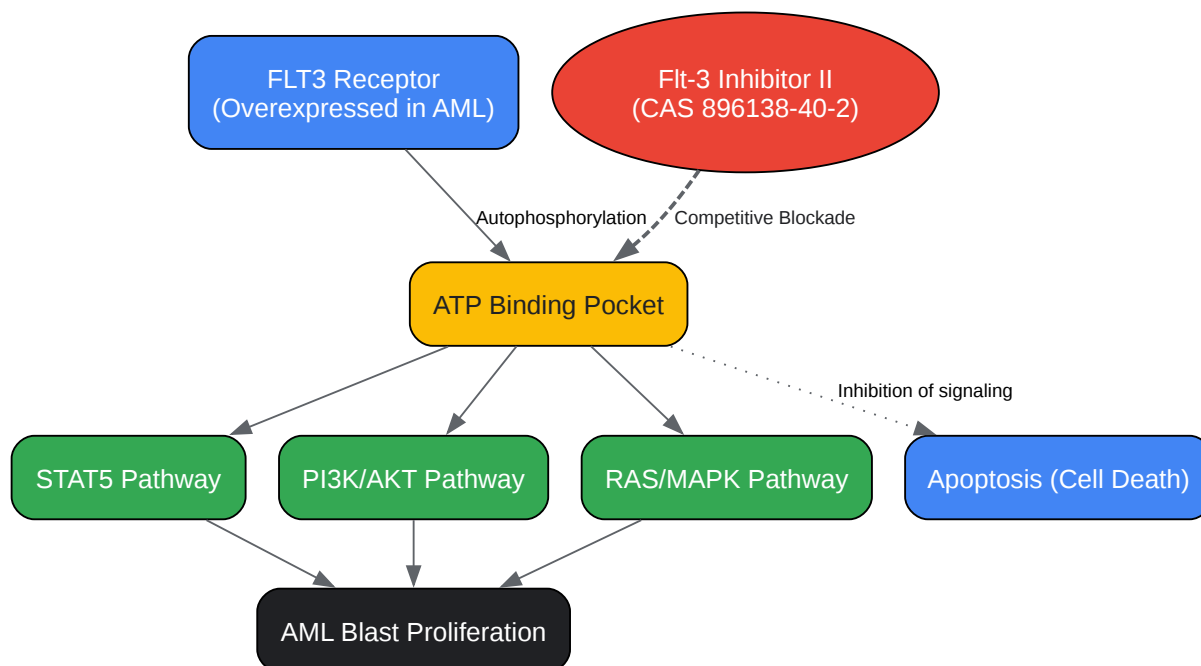
Before handling the compound, it is critical to understand its quantitative properties and hazard classifications. **Flt-3 Inhibitor II** is selectively potent against FLT3 over PDGFR and acts as an ATP-competitive inhibitor [2].

Table 1: Quantitative Data and Hazard Summary

Property / Metric	Specification	Causality / Operational Impact
CAS Number	896138-40-2	Unique identifier for EHS waste logging.
Molecular Formula	C ₁₇ H ₁₂ N ₂ O ₃	Non-halogenated; dictates liquid waste segregation.
Molecular Weight	292.29 g/mol	Required for accurate molarity calculations (e.g., 10 mM stock).
Primary Target IC ₅₀	33 nM (Cell-free FLT3)	High potency requires stringent spill-prevention protocols.
Appearance	Yellowish-brown solid	Visual indicator of compound integrity.
Hazard Codes	H302, H315, H319, H335	Harmful if swallowed; causes skin, eye, and respiratory irritation.
Storage	-20°C, Protect from light	Prevents hydrolytic and photo-induced degradation.

Mechanistic Pathway: Why Containment Matters

Understanding the biological mechanism of **Flt-3 Inhibitor II** reinforces the necessity for strict handling protocols. The compound competitively binds to the ATP-binding pocket of the FLT3 receptor, a receptor tyrosine kinase frequently mutated and overexpressed in AML blasts. By blocking autophosphorylation, it halts downstream signaling cascades (STAT5, PI3K, RAS), ultimately inducing apoptosis [2]. Accidental exposure to laboratory personnel can inadvertently interfere with normal cellular kinase activity.



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Fig 1: Mechanism of **Flt-3 Inhibitor II** blocking ATP-binding, halting AML proliferation.

Operational Workflow: Reconstitution & Storage

Because the indolymethanone structure is highly hydrophobic, it requires specific solvents and handling to maintain structural integrity and prevent precipitation.

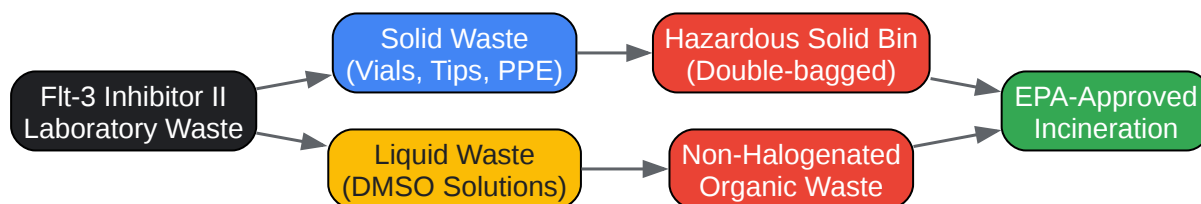
Protocol 1: Reconstitution and Aliquoting

- **Equilibration:** Allow the sealed vial to equilibrate to room temperature (25°C) for 20 minutes before opening. Causality: Opening a cold vial causes atmospheric moisture to condense on the powder, leading to rapid hydrolytic degradation.
- **Solubilization:** Add anhydrous, cell-culture grade Dimethyl Sulfoxide (DMSO) to achieve your desired stock concentration (e.g., add 342 μ L of DMSO to 1 mg of powder for a 10 mM stock).

- Agitation: Vortex gently. If the yellowish-brown solid does not immediately dissolve, sonicate for 1-2 minutes in a room-temperature water bath.
- Aliquoting: Divide the stock solution into sterile, amber microcentrifuge tubes (10–50 μL per tube). Causality: **Flt-3 Inhibitor II** is photo-sensitive and degrades upon repeated freeze-thaw cycles. Single-use aliquots preserve the compound's IC_{50} profile.
- Storage: Store immediately at -20°C . Stock solutions are stable for up to 3 months under these conditions [1].

Comprehensive Disposal Procedures

As a biologically active pharmaceutical agent with specific hazard classifications (H-codes), **Flt-3 Inhibitor II** must never be disposed of in the municipal water supply or standard trash.



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Fig 2: Segregation and disposal workflow for solid and liquid **FIt-3 Inhibitor II** waste.

Protocol 2: Liquid Waste Management

- Segregation: Collect all liquid waste containing **FIt-3 Inhibitor II** (including cell culture media dosed with the compound) in a designated, chemically compatible High-Density Polyethylene (HDPE) container.
- Labeling: Label the container strictly as "Non-Halogenated Organic Waste - Contains DMSO and Kinase Inhibitors."
 - Causality: **FIt-3 Inhibitor II** and DMSO contain no halogens. Mixing this with halogenated waste (e.g., chloroform) can trigger dangerous exothermic reactions and complicates

Environmental Protection Agency (EPA) incineration protocols, as halogens require specialized high-temperature scrubbers to prevent toxic dioxin formation.

- **Storage:** Keep the container tightly capped in a secondary containment tray within a fume hood until collected by your Environmental Health and Safety (EHS) department.

Protocol 3: Solid Waste Management

- **Collection:** Segregate all contaminated pipette tips, empty compound vials, spill pads, and gloves into a puncture-resistant solid waste bin.
- **Containment:** Double-bag the waste using heavy-duty, transparent polyethylene bags.
Causality: This prevents accidental puncture by sharp plastic tips, protecting sanitation and EHS staff from dermal exposure (H315).
- **Labeling:** Mark clearly as "Hazardous Solid Waste - Toxic/Irritant."

Protocol 4: Emergency Spill Response

- **PPE:** Immediately don fresh nitrile gloves, safety goggles, and a lab coat.
- **Powder Spills:** Do not sweep. Sweeping aerosolizes the powder, posing a severe inhalation risk (H335). Instead, gently cover the powder with a damp absorbent pad to trap the particulates, then wipe inward.
- **Liquid Spills:** Absorb with inert spill pads.
- **Decontamination:** Clean the affected bench space with 70% ethanol to dissolve any remaining hydrophobic residue, followed by standard soap and water. Dispose of all cleanup materials as Hazardous Solid Waste.

References

- Mahboobi, S., Uecker, A., Sellmer, A., Cénac, C., Höcher, H., Pongratz, H., Eichhorn, E., Hufsky, H., et al. (2006). Novel bis(1H-indol-2-yl)methanones as potent inhibitors of FLT3 and platelet-derived growth factor receptor tyrosine kinase. *Journal of Medicinal Chemistry*, 49(11), 3101-3115. Retrieved from [\[Link\]](#)[1]

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Sources

- 1. Novel bis(1H-indol-2-yl)methanones as potent inhibitors of FLT3 and platelet-derived growth factor receptor tyrosine kinase - PubMed [pubmed.ncbi.nlm.nih.gov]
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